

# 2-Chloromandelic acid proper disposal procedures

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## Compound of Interest

Compound Name: 2-Chloromandelic acid

Cat. No.: B083355

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Proper handling and disposal of **2-Chloromandelic acid** are critical for ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals. The following protocols are based on safety data sheets (SDS) and established laboratory safety practices.

## Essential Safety and Handling Precautions

Before handling **2-Chloromandelic acid**, ensure that all necessary safety measures are in place. This includes the availability of appropriate personal protective equipment (PPE) and access to emergency facilities.

### Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent skin and eye contact, as well as inhalation of the powdered substance.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[1]	Protects against dust particles and potential splashes, as the substance can cause serious eye irritation.[2]
Hand Protection	Wear appropriate protective gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of according to good laboratory practices.[3]	Prevents skin contact, as the acid causes skin irritation.[2]
Body Protection	A lab coat or other protective clothing should be worn to prevent skin exposure.[1]	Minimizes the risk of skin contact with the solid chemical.
Respiratory Protection	For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[3]	Required when adequate ventilation is not available or when handling generates significant dust, as the substance may cause respiratory irritation.[1][2]

Workstation Setup Always handle **2-Chloromandelic acid** in a well-ventilated area, preferably within a chemical fume hood.[1][3] Ensure that an eyewash station and a safety shower are located close to the workstation.[1]

## Accidental Release Measures: Spill Cleanup Protocol

In the event of a spill, immediate and appropriate action is necessary to contain the substance and prevent exposure.

Experimental Protocol for Spill Cleanup:

- Evacuate Personnel: If the spill is large, evacuate non-essential personnel from the immediate area.[3]
- Ensure Ventilation: Maintain adequate ventilation to disperse any airborne dust.[3]
- Don PPE: Before addressing the spill, put on all required personal protective equipment as detailed in the table above.
- Contain the Spill: Prevent the spread of the solid material. Avoid actions that create dust.[3]
- Collect the Material: Carefully sweep or shovel the spilled solid into a suitable, labeled, and closed container for disposal.[1][3] Do not use methods that generate dust, such as dry sweeping with a coarse brush.
- Decontaminate the Area: Once the bulk material is collected, decontaminate the spill area with soap and plenty of water.
- Dispose of Waste: The container with the collected spill material and any contaminated cleaning materials must be treated as hazardous waste and disposed of according to the procedures outlined in Section 3.

## Proper Disposal Procedures for 2-Chloromandelic Acid

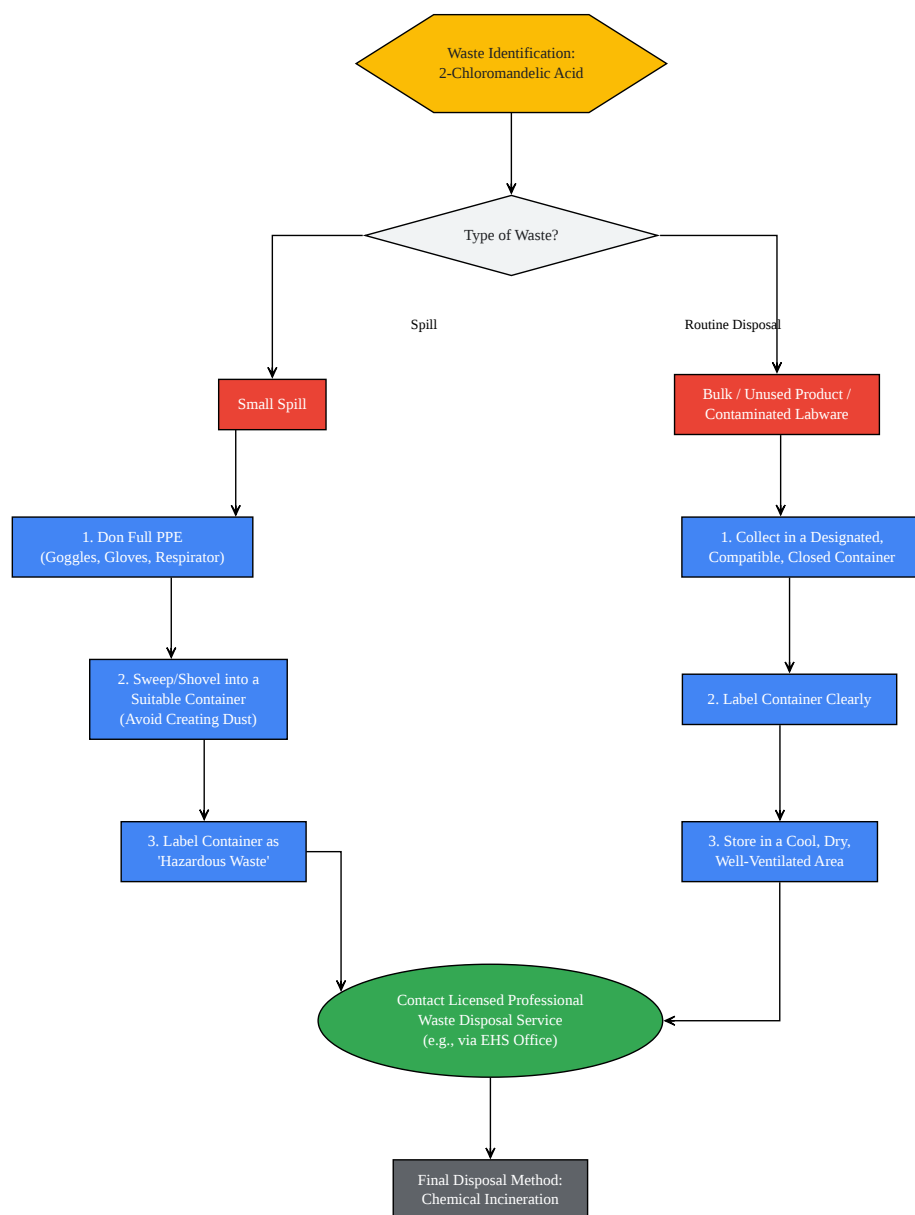
Disposal of **2-Chloromandelic acid** and its contaminated packaging must be handled by a licensed professional waste disposal service.[3] Do not attempt to dispose of this chemical via standard laboratory drains or as regular solid waste.

### Waste Disposal Protocol:

- Waste Collection:
  - Collect surplus and non-recyclable **2-Chloromandelic acid** in a designated, compatible, and clearly labeled waste container.[3]
  - Ensure the container is kept tightly closed when not in use.[2]

- Store the waste container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.[2]
- Engage a Licensed Disposal Company:
  - Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.
  - The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Contaminated Packaging Disposal:
  - Dispose of contaminated packaging and liners in the same manner as the unused product. [3] Do not reuse containers that have held **2-Chloromandelic acid**.

The logical workflow for handling and disposing of **2-Chloromandelic acid** is illustrated in the diagram below.



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Caption: Workflow for the safe disposal of **2-Chloromandelic acid**.

## Chemical and Physical Properties

Understanding the properties of **2-Chloromandelic acid** can help in its safe handling and storage.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO <sub>3</sub> [2]
Molecular Weight	186.59 g/mol [2][4]
Appearance	Light cream powder solid[2]
Stability	Stable under normal conditions.[1][2]
Incompatibilities	Strong oxidizing agents, acids, strong bases, strong reducing agents, acid anhydrides, acid chlorides.[1][2]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> ), Hydrogen chloride gas.[1][2]

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## References

- 1. fishersci.com [fishersci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. capotchem.com [capotchem.com]
- 4. 2-クロロマンデル酸 98% | Sigma-Aldrich [sigmaaldrich.com]
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